

# 6-Methyl-3,5-heptadien-2-one: A Technical Safety and Hazard Profile

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-Methyl-3,5-heptadien-2-one

Cat. No.: B155787

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information currently available for **6-Methyl-3,5-heptadien-2-one** (CAS No: 1604-28-0). The information is compiled from material safety data sheets (MSDS), regulatory assessments, and scientific databases to assist researchers, scientists, and drug development professionals in making informed decisions regarding its safe handling and use.

## GHS Hazard Identification and Classification

**6-Methyl-3,5-heptadien-2-one** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards identified are related to skin and eye irritation, and skin sensitization.<sup>[1][2]</sup>

GHS Hazard Statements:

- H315: Causes skin irritation.<sup>[1][2]</sup>
- H317: May cause an allergic skin reaction.<sup>[1][2]</sup>
- H319: Causes serious eye irritation.<sup>[1][2]</sup>
- H335: May cause respiratory irritation.<sup>[2]</sup>
- H227: Combustible liquid.<sup>[2]</sup>

GHS Pictograms:



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Caption: GHS pictogram for skin/eye irritation and skin sensitization.

Signal Word: Warning[2]

## Summary of Toxicological Data

Detailed experimental protocols and quantitative toxicological data for **6-Methyl-3,5-heptadien-2-one** are not readily available in the public domain. The information presented below is a summary of the qualitative data extracted from available safety data sheets.

Hazard Endpoint	Result	Classification
Acute Oral Toxicity	Based on available data, the classification criteria are not met.	Not Classified
Acute Dermal Toxicity	Based on available data, the classification criteria are not met.	Not Classified
Acute Inhalation Toxicity	Based on available data, the classification criteria are not met.	Not Classified
Skin Corrosion/Irritation	Causes skin irritation.	Category 2
Serious Eye Damage/Irritation	Causes serious eye irritation.	Category 2A
Respiratory or Skin Sensitization	May cause an allergic skin reaction.	Category 1
Germ Cell Mutagenicity	Based on available data, the classification criteria are not met.	Not Classified
Carcinogenicity	Based on available data, the classification criteria are not met.	Not Classified
Reproductive Toxicity	Based on available data, the classification criteria are not met.	Not Classified
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	Category 3
Specific Target Organ Toxicity (Repeated Exposure)	Based on available data, the classification criteria are not met.	Not Classified

Aspiration Hazard

Based on available data, the classification criteria are not met.

Not Classified

## Physicochemical and Flammability Hazards

Property	Value
Flash Point	63 °C (145.4 °F) - Combustible liquid.[1]
Boiling Point	84 °C @ 9 mm Hg[2]
Solubility	Miscible with alcohol. Immiscible with water.[3]
Incompatibilities	Incompatible with strong oxidizing agents.[3]

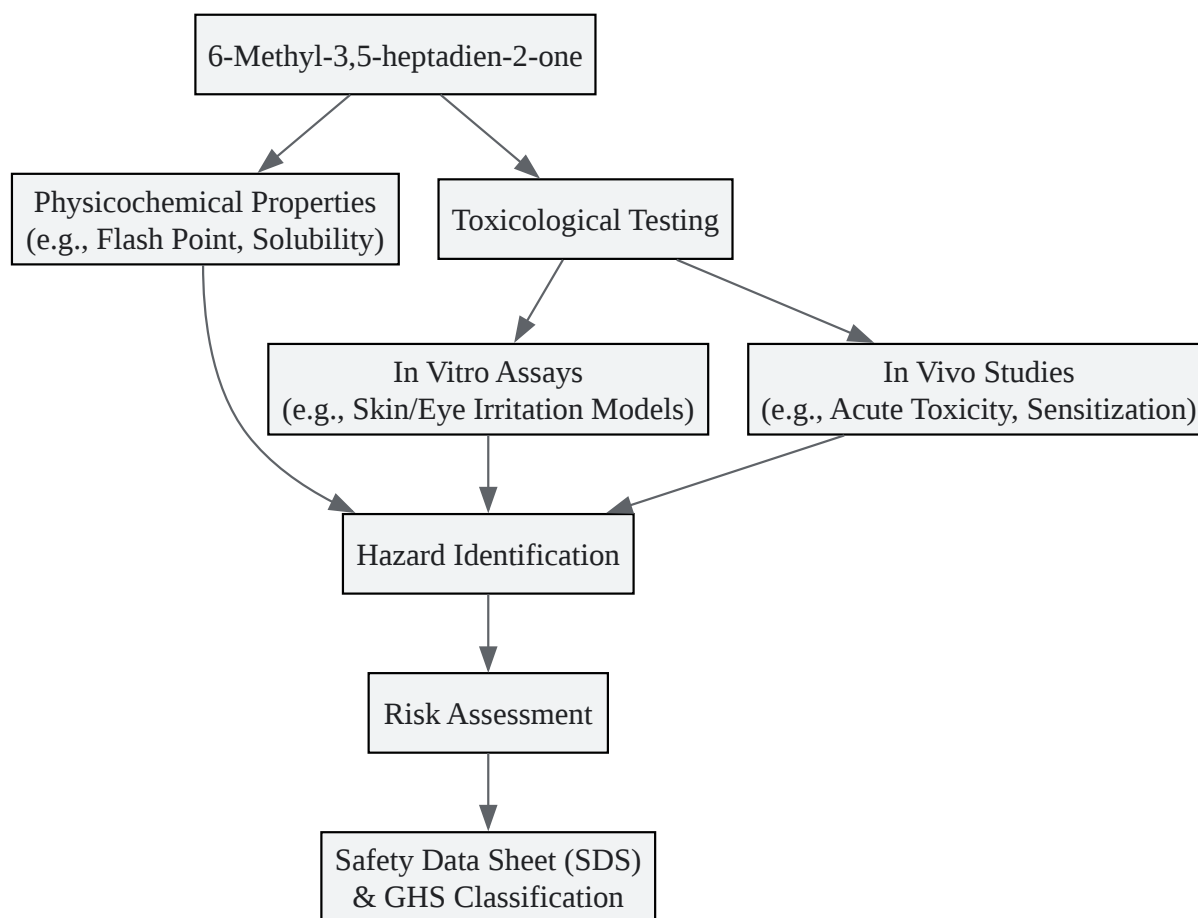
## Regulatory and Safety Assessments

### Joint FAO/WHO Expert Committee on Food Additives (JECFA)

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated **6-Methyl-3,5-heptadien-2-one** as a flavouring agent. The committee concluded that there is "No safety concern at current levels of intake when used as a flavouring agent".

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **6-Methyl-3,5-heptadien-2-one** are not available in the reviewed public literature. For general guidance on methodologies for assessing the hazards identified, researchers should refer to the relevant OECD Test Guidelines for chemical safety testing.



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Caption: General workflow for chemical hazard assessment.

## Safe Handling and Personal Protective Equipment (PPE)

Given the identified hazards, the following precautions are recommended when handling **6-Methyl-3,5-heptadien-2-one**:

- Engineering Controls: Use only outdoors or in a well-ventilated area.<sup>[2]</sup>
- Personal Protective Equipment:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[1]
- Skin Protection: Wear protective gloves. The exact breakthrough time has to be found out by the manufacturer of the protective gloves and has to be observed.[1]
- Respiratory Protection: Avoid breathing vapor or spray.[2] If ventilation is inadequate, use a suitable respirator.
- Hygiene Measures: Wash contaminated skin thoroughly after handling.[2] Contaminated work clothing must not be allowed out of the workplace.[2]

## First Aid Measures

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[1]
- In case of skin contact: Wash with plenty of water. If skin irritation or rash occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center/doctor if you feel unwell.[2]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center/doctor if you feel unwell.

## Spillage and Disposal

- Spillage: Wear protective equipment. Keep unprotected persons away.[1] Clear up spills immediately and dispose of waste safely.[2]
- Disposal: Must not be disposed of together with household garbage. Do not allow product to reach the sewage system. Disposal must be made according to official regulations.[1]

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety analysis. Users should consult the most current Safety Data Sheet (SDS) provided by the supplier and adhere to all applicable safety regulations.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)